

Catechol Violet: Comprehensive Application Notes for Researchers

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Compound of Interest

Compound Name: Catechol violet

Cat. No.: B085856

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Catechol Violet (CV), also known as **Pyrocatechol Violet**, is a sulfonephthalein dye recognized for its utility as a pH indicator and a complexometric indicator for metal ion titrations. [1][2] Its distinct color transitions in response to pH changes and its ability to form colored complexes with metal ions make it a versatile tool in various analytical and biochemical applications. [1][3] This document provides detailed application notes, experimental protocols, and quantitative data to support the effective use of **Catechol Violet** in a laboratory setting.

Physicochemical Properties and pH Indication

Catechol Violet is a water-soluble, reddish-brown crystalline powder. [4] It is also soluble in ethanol and ethylene glycol monomethyl ether. [4] The molecule's structure contains catechol (1,2-dihydroxybenzene) moieties, which are responsible for its pH-sensitive and metal-chelating properties. [1][3]

The color of a **Catechol Violet** solution is dependent on the pH of the medium. The molecule undergoes protonation and deprotonation of its hydroxyl groups, leading to changes in its electronic structure and, consequently, its visible absorption spectrum. [1] This property allows it to be used as a visual pH indicator over a broad range.

Quantitative Data

The following tables summarize the key quantitative data for **Catechol Violet** as a pH indicator.

Table 1: pH-Dependent Color Changes and Absorption Maxima

| pH Range | Color | Wavelength of Maximum Absorbance (λ_{max}) |
|-----------|-------------------------|---|
| < 1.2 | Red | Not specified |
| 1.2 - 6.0 | Yellow | ~444 nm[5] |
| 6.0 - 7.0 | Transitioning to Purple | - |
| 7.0 - 9.0 | Purple/Violet | ~600 nm[5] |
| > 9.0 | Purplish-Red | Not specified |

Table 2: General Properties of **Catechol Violet**

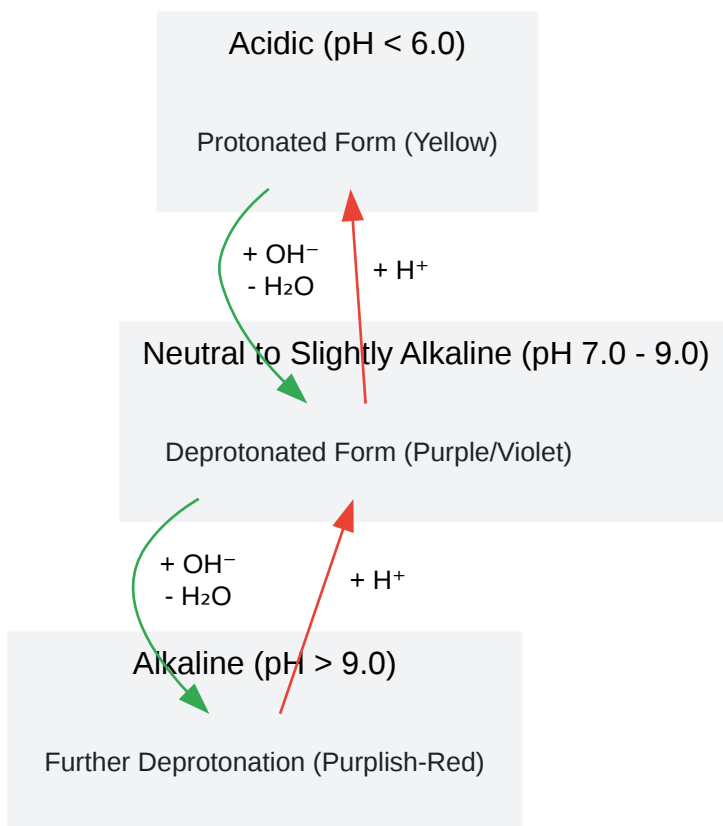
| Property | Value |
|---------------------|---|
| Molecular Formula | C ₁₉ H ₁₄ O ₇ S[4] |
| Molecular Weight | 386.38 g/mol [4] |
| pKa | 7.21[4] |
| pH Transition Range | 6.0 - 9.0[6] |

Visualizations

Chemical Structure Transition with pH

The diagram below illustrates the proposed structural changes of **Catechol Violet** as the pH of the solution changes, leading to the observed color shifts.

Mechanism of Color Change in Catechol Violet



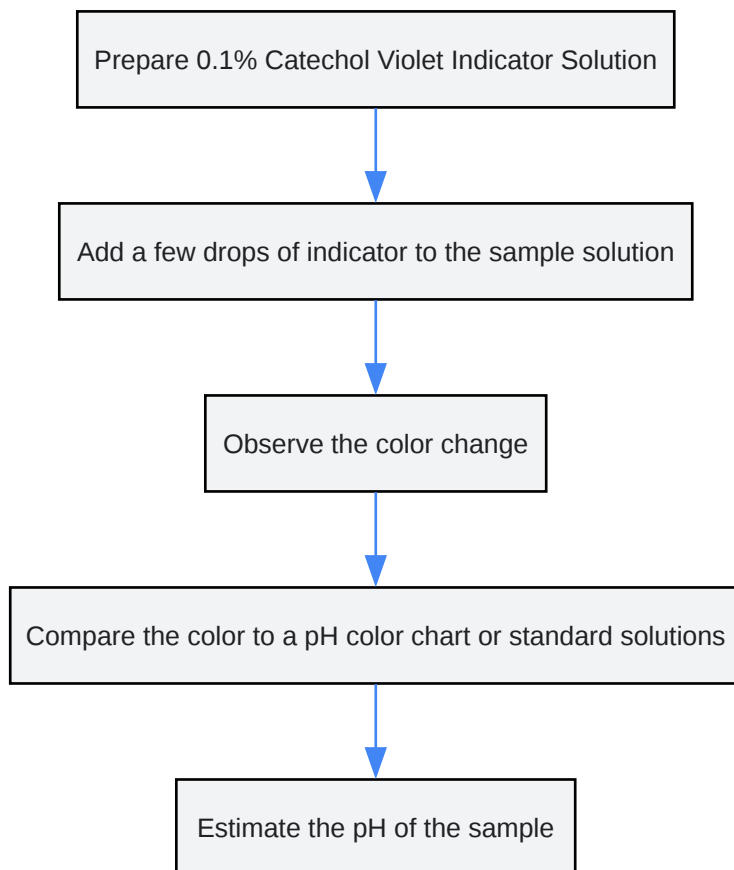
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Caption: Structural transitions of **Catechol Violet** with changing pH.

Experimental Workflow: pH Determination

The following diagram outlines the general workflow for using **Catechol Violet** to determine the pH of a solution.

Workflow for pH Determination using Catechol Violet



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Caption: General workflow for pH estimation.

Experimental Protocols

Protocol 1: Preparation of 0.1% (w/v) Catechol Violet Indicator Solution

Materials:

- **Catechol Violet** powder
- Distilled or deionized water

- 100 mL volumetric flask
- Analytical balance
- Spatula
- Weighing paper

Procedure:

- Accurately weigh 0.1 g of **Catechol Violet** powder using an analytical balance.
- Carefully transfer the powder into a 100 mL volumetric flask.
- Add approximately 50 mL of distilled water to the volumetric flask.
- Swirl the flask gently to dissolve the powder completely. A magnetic stirrer can be used for more efficient dissolution.
- Once the powder is fully dissolved, add distilled water to the flask until the solution reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Store the prepared indicator solution in a well-sealed, amber glass bottle, away from direct light. The solution is stable at room temperature.

Protocol 2: Visual pH Determination of an Aqueous Sample

Materials:

- Prepared 0.1% **Catechol Violet** indicator solution
- Test tubes or a small beaker
- Dropper or pipette

- The aqueous sample of unknown pH
- A pH color chart for **Catechol Violet** (can be self-made using buffer solutions of known pH)

Procedure:

- Place a small volume (e.g., 5-10 mL) of the aqueous sample into a clean test tube or beaker.
- Using a dropper, add 2-3 drops of the 0.1% **Catechol Violet** indicator solution to the sample.
- Gently swirl the test tube or beaker to mix the indicator with the sample.
- Observe the resulting color of the solution.
- Compare the observed color to a pre-calibrated pH color chart for **Catechol Violet** to estimate the pH of the sample. For more accurate determination, a spectrophotometer can be used to measure the absorbance spectrum.

Protocol 3: Application in Complexometric Titration - Determination of Metal Ions

Catechol Violet is an excellent indicator for the complexometric titration of various metal ions, such as bismuth, thorium, and others, with EDTA.^[7] The metal-indicator complex has a different color from the free indicator.

Principle: At an appropriate pH, **Catechol Violet** forms a colored complex with the metal ion in the sample. As EDTA is added, it chelates the metal ions. At the endpoint, when all the metal ions have been complexed by EDTA, the indicator is released, resulting in a sharp color change.

General Procedure (Example: Titration of Bismuth):

- Pipette a known volume of the sample containing bismuth ions into an Erlenmeyer flask.
- Dilute with distilled water if necessary.
- Adjust the pH of the solution to the optimal range for the bismuth-EDTA titration (typically acidic, around pH 2.0-3.0) using a suitable buffer or acid.

- Add a few drops of the 0.1% **Catechol Violet** indicator solution. The solution will turn a color indicative of the bismuth-indicator complex (e.g., blue).
- Titrate the solution with a standardized EDTA solution.
- The endpoint is reached when the color of the solution changes sharply from the color of the metal-indicator complex to the color of the free indicator at that pH (e.g., from blue to yellow).
- Record the volume of EDTA used and calculate the concentration of the metal ion in the sample.

Applications in Drug Development and Research

- pH Monitoring in Formulations: **Catechol Violet** can be used for the rapid estimation of pH in various pharmaceutical formulations, including buffers, and in-process solutions.
- Metal Ion Quantification: In drug development, trace metal impurities can affect the stability and efficacy of a drug product. **Catechol Violet** can be used in complexometric titrations to quantify these metal ions.
- Biochemical Assays: Due to its ability to interact with certain biomolecules and its sensitivity to pH changes, **Catechol Violet** has potential applications in the development of colorimetric assays. For instance, it has been used in a spectrophotometric method for the determination of tin in biological samples.^[8]

Limitations and Considerations

- Ionic Strength: The color and transition range of **Catechol Violet** can be influenced by the ionic strength of the solution.
- Oxidizing and Reducing Agents: The indicator is susceptible to oxidation, which can lead to fading of the color and inaccurate results.^[4] Contact with strong oxidizing or reducing agents should be avoided.
- Protein Error: In solutions containing high concentrations of proteins, a "protein error" may occur, affecting the accuracy of the pH measurement.

- Color Perception: Visual determination of pH is subjective and can vary between individuals. For precise measurements, spectrophotometric methods are recommended.

By understanding the principles of its operation and following standardized protocols, researchers can effectively utilize **Catechol Violet** as a reliable and versatile indicator in a wide range of scientific applications.

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References

- 1. researchgate.net [researchgate.net]
- 2. Page loading... [guidechem.com]
- 3. Catechol - Wikipedia [en.wikipedia.org]
- 4. chembk.com [chembk.com]
- 5. rsc.org [rsc.org]
- 6. nbino.com [nbino.com]
- 7. researchgate.net [researchgate.net]
- 8. APPLICATION OF PYROCATECHOL VIOLET AS A COLORIMETRIC REAGENT FOR TIN | Semantic Scholar [semanticscholar.org]
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